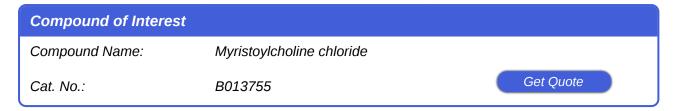


The chemical and physical properties of Myristoylcholine chloride for research applications.

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An In-depth Technical Guide to Myristoylcholine Chloride for Research Applications

Introduction

Myristoylcholine chloride (MChCl) is a synthetic, lipid-conjugated cholinergic agonist that serves as a critical pharmacological tool for investigating nicotinic acetylcholine receptors (nAChRs).[1] Structurally, it is a quaternary ammonium compound derived from myristic acid and choline, featuring a C14 fatty acid chain esterified to the choline headgroup.[1] This modification significantly enhances its lipophilicity compared to traditional cholinergic agonists like acetylcholine, allowing it to interact preferentially with nAChRs in lipid-rich membrane environments.[1] This guide provides a comprehensive overview of its chemical and physical properties, research applications, and experimental considerations for its use in scientific research.

Chemical and Physical Properties

Myristoylcholine chloride is typically a white to off-white solid or powder.[2][3] It is hygroscopic and should be stored accordingly.[4] Its unique amphiphilic structure, combining a long hydrophobic acyl chain with a positively charged hydrophilic headgroup, dictates its behavior in both aqueous and lipid environments.

Core Properties



The fundamental chemical and physical characteristics of **Myristoylcholine chloride** are summarized below.

Property	Value	Source
CAS Number	4277-89-8	[1][4][5][6][7]
Molecular Formula	C19H40CINO2	[4][5][6]
Molecular Weight	349.98 g/mol (or ~350.0 g/mol)	[2][4][5][6]
Monoisotopic Mass	349.2747572 Da	[5]
Appearance	White to Off-White Solid/Powder	[2][3][7]
Melting Point	196 - 204°C (decomposes)	[4][8]
Solubility	Slightly soluble in Water, Chloroform, Methanol	[4]
Storage Temperature	-20°C	[4][9]
Stability	Hygroscopic	[4]
Topological Polar Surface Area	26.3 Ų	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for confirming the identity and purity of **Myristoylcholine chloride**.



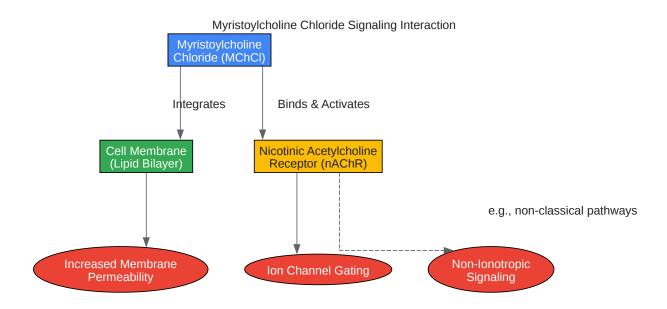
Spectroscopic Data	Description	Source
¹ H NMR	Peaks correspond to the myristoyl chain (δ 0.88–1.30 ppm), choline's trimethylammonium group (δ 3.20 ppm), and the ester linkage (δ 4.30 ppm).	[1]
¹³ C NMR	Spectra available for identity confirmation.	[10]
Mass Spectrometry	ESI-MS confirms the molecular ion peak at m/z 348.3 ([M-Cl]+).	[1]
IR Spectrum	Infrared spectra are available for structural analysis.	[11]

Mechanism of Action and Signaling Pathways

The primary mechanism of action for **Myristoylcholine chloride** involves its interaction with cell membranes and specific receptor systems. Its amphiphilic nature allows it to integrate into the lipid bilayer, which can disrupt the membrane structure and alter its permeability.[1] This property is fundamental to its application as a penetration enhancer in drug delivery systems. [1][4][7][9]

As a cholinergic agonist, it selectively activates certain subtypes of nicotinic acetylcholine receptors (nAChRs), particularly those within lipid-rich environments.[1] This makes it a valuable tool for studying receptor desensitization, channel gating mechanisms, and the allosteric modulation of nAChRs.[1]





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Conceptual diagram of MChCl's dual interaction mechanism.

Research Applications

Myristoylcholine chloride's unique properties make it a versatile tool in several research domains.

- Cell Membrane Studies: Its ability to integrate into and disrupt lipid bilayers makes it an
 essential compound for studying membrane dynamics, permeability, and lipid metabolism.[1]
- Drug Delivery Systems: It is widely explored as a skin penetration enhancer for transdermal drug delivery.[1][4][7][9] It alters the lipid structure of the stratum corneum, facilitating the transport of therapeutic agents.[1] It has also been used in enzyme-responsive supramolecular nanoparticles for targeted drug release.



- Enzyme-Responsive Systems: MChCl can form aqueous two-phase systems with anionic surfactants, which dissociate when exposed to cholinesterases. This property is harnessed for creating controlled-release systems.[1]
- Biosensing: Liquid crystal (LC) droplets functionalized with MChCl are used for the label-free detection of carboxylesterase activity. The hydrolysis of MChCl by the enzyme induces a detectable change in the optical pattern of the LC droplets.[1]
- Neuroscience and Pharmacology: As a selective cholinergic agonist, it is invaluable for studying the function and modulation of nAChRs, particularly in biophysical studies involving model lipid bilayers and research into non-ionotropic signaling pathways.[1]

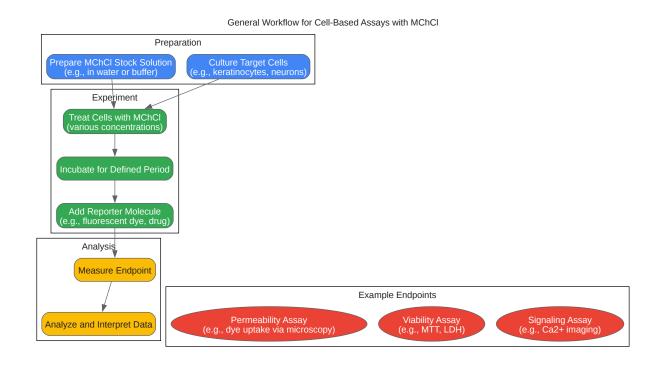
Experimental Protocols and Methodologies

While specific, step-by-step protocols are highly dependent on the experimental context, the following outlines the methodologies for key applications cited in the literature.

General Workflow for Cell-Based Assays

This workflow describes a generalized procedure for studying the effects of **Myristoylcholine chloride** on cultured cells, for instance, to evaluate its impact on membrane permeability or cytotoxicity.





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A generalized workflow for in vitro experiments using MChCl.

Methodology for Liquid Crystal-Based Biosensors

This protocol outlines the principles for creating a biosensor to detect enzyme activity, as described in the literature.[1]



- Preparation of LC Droplets: Emulsify a liquid crystal (e.g., 5CB) in an aqueous solution containing Myristoylcholine chloride to form stable microdroplets. The MChCl molecules will self-assemble at the LC-water interface.
- Enzyme Introduction: Introduce the sample containing the target enzyme (e.g., carboxylesterase) to the LC droplet solution.
- Enzymatic Reaction: The enzyme hydrolyzes the Myristoylcholine chloride at the interface into myristic acid and choline.
- Optical Detection: This hydrolysis disrupts the ordered molecular arrangement of MChCl at the droplet surface, triggering a change in the liquid crystal's internal molecular orientation.
- Analysis: The change is observed as a visible optical transition (e.g., from a radial to a bipolar configuration) when viewed under a polarized light microscope. The speed and extent of this transition correlate with the enzyme's activity.

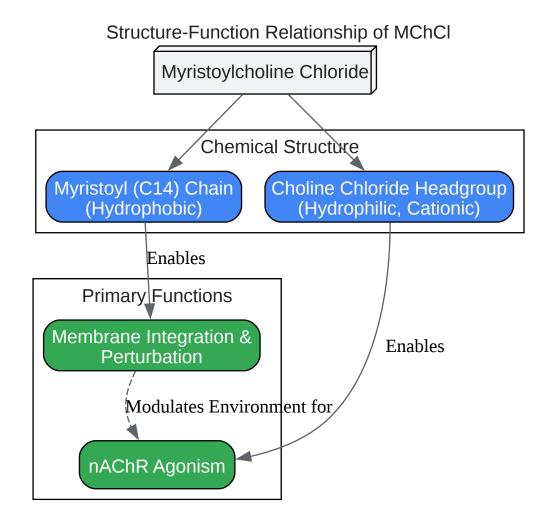
Chemical Reactions and Stability

Myristoylcholine chloride can undergo several types of chemical reactions, which are important considerations for its handling, storage, and experimental use.

- Hydrolysis: The ester linkage is susceptible to hydrolysis, especially under basic or acidic conditions or in the presence of esterase enzymes, yielding myristic acid and choline.
- Oxidation: The compound can be oxidized, for example by agents like hydrogen peroxide, to form myristoylcholine oxide.[1]
- Reduction: It can be converted to myristoylcholine using reducing agents such as sodium borohydride.[1]
- Substitution: The chloride counter-ion can be substituted by other nucleophiles to create different salts.[1]

It is noted to be hygroscopic and should be stored in a dry environment at -20°C to maintain its stability and prevent degradation.[4]





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Relationship between MChCl's structure and its key functions.

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